Adenosine 5'-(alpha,beta-methylene)diphosphate vs. -Methylene ATP: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Adenosine 5'-(alpha,beta-methylene)diphosphate*
Cat. No.:	*B12291923*

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Executive Summary: The Core Distinction

The primary confusion between these molecules stems from their similar chemical nomenclature. However, their biological targets and experimental utility are distinct.[1]

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Feature	AOPCP **(Adenosine 5'-(alpha,beta-methylene)diphosphate)**	-meATP **(** **-Methylene ATP)**
Phosphate Count	Diphosphate (ADP Analogue)	Triphosphate (ATP Analogue)
Primary Role	Enzyme Inhibitor	Receptor Agonist
Target	CD73 (ecto-5'-nucleotidase)	P2X Receptors (Selectively P2X1, P2X3)
Mechanism	Competitively blocks conversion of AMP Adenosine.[1][2][3]	Mimics ATP to open ion channels; resists rapid degradation.
Key Application	Preventing adenosine-mediated immunosuppression or signaling.[1][2][4]	Studying nociception (pain) and fast synaptic transmission. [1][2]

Chemical Structure & Stability Profile[2][5][6][7]

The methylene (

) bridge replaces the oxygen atom between the

and

phosphates.[1][2] This modification alters bond bond energy, flexibility, and susceptibility to enzymatic cleavage.[1][2]

Structural Comparison

- AOPCP:

  [1][2][5][6]

  - Note: The

    bond is non-hydrolyzable by most phosphatases, making it a stable ADP mimic.[1]

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- -meATP:

  [1][2]

  - Note: The

    bond is a standard phosphoanhydride bond.[1] Therefore,

    -meATP can still be hydrolyzed by enzymes that cleave the terminal

    -phosphate (e.g., CD39/NTPDase1), converting it into AOPCP.[1][2]

Stability & "The Degradation Trap"

Critical Experimental Insight: While

-meATP is often described as "stable," it is only stable against enzymes that attack the

bridge.[1]

- NTPDases (CD39): Can cleave the

  -phosphate of

  -meATP.[1][2]

- Result: Prolonged incubation with

  -meATP can lead to the accumulation of AOPCP.[1]

- Consequence: In a P2X assay, if you wait too long, you may unintentionally inhibit CD73 and alter local adenosine levels, confounding your data.[1]

Mechanism of Action

AOPCP: The CD73 Inhibitor

AOPCP is the gold-standard tool for isolating the effects of ATP/ADP from those of Adenosine.

- Pathway Blockade: In the extracellular space, ATP is rapidly degraded:

  .[1][2]

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- Action: AOPCP inhibits CD73, the rate-limiting enzyme that converts AMP to Adenosine.[1][5]
- Ki Value: Potent competitive inhibition (

  in low nanomolar range, typically 5–20 nM depending on the assay conditions).[1][2]
- Physiological Outcome: Prevents the activation of P1 (Adenosine) receptors (A1, A2A, A2B, A3).[1][2]

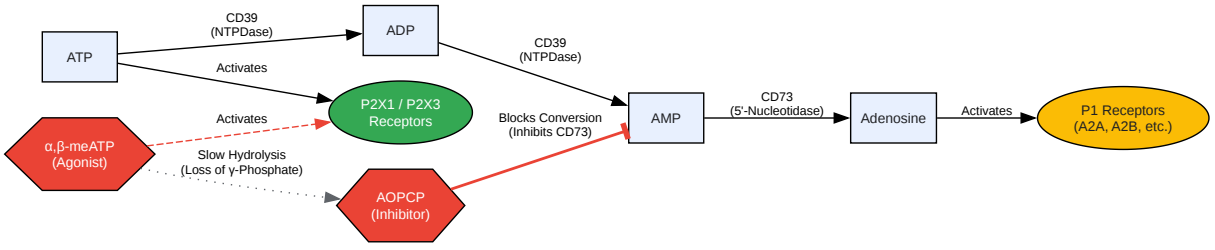
-meATP: The P2X Agonist

-meATP is used to distinguish between P2X receptor subtypes.[1][2]

- Selectivity: Highly selective agonist for P2X1 and P2X3 receptors (and P2X2/3 heteromers).[1][2]
- Low Affinity: It has very low activity at P2X2, P2X4, and P2X7 homomers.[1]
- Desensitization: It induces rapid desensitization of P2X1 and P2X3 receptors. This property is often used to "knock out" these receptors functionally in tissue preparations.

Visualizing the Purinergic Cascade

The following diagram illustrates where each molecule acts within the extracellular nucleotide hydrolysis cascade.



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Caption: Figure 1: Purinergic Signaling & Drug Targets.

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-meATP mimics ATP to activate P2X receptors.[1][2] AOPCP blocks the final step of Adenosine generation by inhibiting CD73. Note the potential degradation of

-meATP into AOPCP.[1][4][7]

Experimental Protocols

Protocol A: CD73 Inhibition Assay using AOPCP

Objective: To quantify CD73 activity by measuring the blockade of inorganic phosphate (Pi) release from AMP.[2]

Materials:

- Cells: Tumor cell line (e.g., MDA-MB-231) or T-cells.[1][2]
- Substrate: AMP (Adenosine Monophosphate), 50–100 µM.[1][2]
- Inhibitor: AOPCP (Stock 10 mM in water).[1][2]
- Detection: Malachite Green Phosphate Detection Kit.[2]

Workflow:

- Preparation: Wash cells

  with phosphate-free buffer (e.g., Tris-saline, pH 7.4) to remove background phosphate.[1][2]
- Pre-incubation: Incubate cells with AOPCP (10 µM) or vehicle for 15 minutes at 37°C.
  - Note: 10 µM is usually sufficient to fully block CD73 (

    nM).[1][2]
- Reaction: Add AMP (50 µM) to the wells. Incubate for 20–30 minutes at 37°C.
- Termination: Transfer supernatant to a fresh plate.
- Detection: Add Malachite Green reagent.[2] Incubate 10–20 mins. Read absorbance at 620 nm.[2]

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- Analysis: Compare Pi levels. AOPCP treated wells should show near-baseline Pi levels compared to AMP-only controls.[1][2]

Protocol B: P2X Receptor Activation using -meATP

Objective: To selectively activate P2X1 or P2X3 receptors in Dorsal Root Ganglion (DRG) neurons.[1][2]

Materials:

- Cells: Cultured DRG neurons (loaded with Fluo-4 AM calcium indicator).[1][2]
- Agonist:

  -meATP (Stock 10 mM).[1][2]
- Buffer: HBSS with Ca2+ (1.2 mM).[1][2]

Workflow:

- Baseline: Record baseline fluorescence (

) for 30 seconds.
- Application: Perfuse

  -meATP (10 µM) onto the cells.[1][2]
  - Note: Do not use ATP, as it activates all P2X and P2Y receptors.[1]

    -meATP is selective for P2X1/3 at this concentration.[1][2]
- Observation: Observe rapid Calcium spike (transient).
  - Caution: P2X1 and P2X3 desensitize very quickly (milliseconds to seconds).[1][2] The response will be a sharp peak followed by a decay, even if the agonist remains.
- Desensitization Check: Wash for 5 minutes. Re-apply

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-meATP.[1][2][6] The second response should be significantly blunted or absent (characteristic of P2X1/3).[2]

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